

Dichlorohexylarsine: A Technical Toxicological Profile and Hazard Assessment

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Compound of Interest

Compound Name: *Arsine, dichlorohexyl-*

Cat. No.: *B15347398*

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Disclaimer: This document provides a comprehensive toxicological profile of dichlorohexylarsine based on available data for analogous compounds and the broader class of organoarsenicals. No direct experimental toxicity data for dichlorohexylarsine has been found in publicly available literature. Therefore, this profile is constructed by analogy and should be interpreted with caution. All handling and research involving this compound should be conducted with extreme care, assuming high toxicity.

Executive Summary

Dichlorohexylarsine ($C_6H_{13}AsCl_2$) is a trivalent organoarsenic compound. While specific toxicological data for this molecule is not available, its structural similarity to known chemical warfare agents and other dichloroarsines, such as ethyldichloroarsine and phenyldichloroarsine, suggests a high potential for toxicity. It is presumed to be a potent vesicant (blistering agent) and a systemic poison. This guide synthesizes the likely toxicological properties and hazards of dichlorohexylarsine, drawing parallels from closely related and well-studied organoarsenicals. The primary hazards are expected to be severe dermal, ocular, and respiratory tract damage upon contact, as well as systemic toxicity following absorption.

Chemical and Physical Properties (Predicted)

A summary of the predicted and known properties of dichlorohexylarsine and related compounds is presented in Table 1. These properties are crucial for understanding its potential

for environmental fate, transport, and routes of exposure.

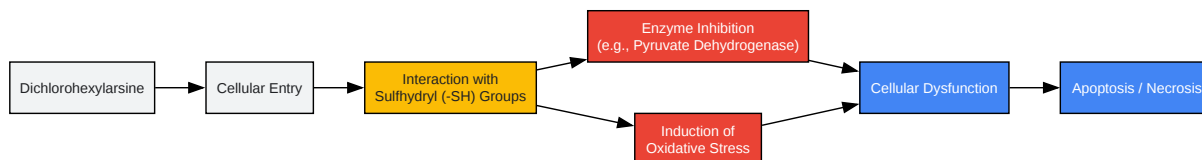
Property	Dichlorohexylarsine	Ethylidichloroarsine	Phenyldichloroarsine
Chemical Formula	C ₆ H ₁₃ AsCl ₂	C ₂ H ₅ AsCl ₂	C ₆ H ₅ AsCl ₂
Molecular Weight	231.02 g/mol	174.90 g/mol	222.93 g/mol
Appearance	Likely a colorless to yellowish oily liquid	Colorless liquid	Colorless liquid
Odor	Likely fruity, biting, or garlic-like	Fruity, biting, irritating odor	Faint, fruity, or garlic-like
Boiling Point	Not available	156 °C	255-257 °C
Vapor Pressure	Not available	Not available	0.02 mmHg at 20 °C
Water Solubility	Likely low, with hydrolysis	Reacts with water	Reacts slowly with water

Toxicological Profile

The toxicity of dichlorohexylarsine is predicted based on the known toxicology of trivalent arsenicals and analogous dichloroarsine compounds. Trivalent arsenicals are generally more toxic than their pentavalent counterparts.

Mechanism of Action

The primary mechanism of toxicity for trivalent arsenicals, including dichlorohexylarsine, is their high affinity for sulfhydryl (-SH) groups in proteins. This interaction leads to the inhibition of critical enzymes involved in cellular metabolism and antioxidant defense. The binding to sulfhydryl groups disrupts cellular respiration and can induce oxidative stress, leading to cell death.



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Caption: General mechanism of trivalent arsenical toxicity.

Acute Toxicity

Based on analogous compounds, dichlorohexylarsine is expected to exhibit high acute toxicity via all routes of exposure.

Table 2: Acute Toxicity Data for Analogous Dichloroarsines

Compound	Route	Species	Value	Reference
Ethylchloroarsine	Inhalation	Mouse	LC50: 1555 mg/m ³ (10 min)	[1]
Phenylchloroarsine	Inhalation	Human	LCLo: 2,500 mg·min/m ³	

LC50: Lethal Concentration 50%; LCLo: Lowest Published Lethal Concentration

- Dermal: As a vesicant, dermal contact is expected to cause immediate irritation, followed by erythema and the formation of blisters within hours. The liquid is likely to be readily absorbed through the skin, leading to systemic toxicity.
- Ocular: Direct contact with the liquid or vapor can cause severe eye irritation, pain, and potentially permanent damage, including blindness.
- Inhalation: Inhalation of vapors is expected to cause severe irritation to the respiratory tract, leading to coughing, shortness of breath, and potentially fatal pulmonary edema.

- Oral: Ingestion would likely lead to severe gastrointestinal distress, including nausea, vomiting, abdominal pain, and diarrhea, followed by systemic effects.

Chronic Toxicity

Chronic exposure to low levels of organoarsenicals can lead to a range of health effects, including skin disorders (hyperpigmentation, keratosis), peripheral neuropathy, and an increased risk of cancer.

Hazards

Dichlorohexylarsine should be considered a highly hazardous substance.

- Vesicant Effects: The primary hazard is its ability to cause severe blistering of the skin and mucous membranes.
- Systemic Poisoning: Absorption through any route can lead to systemic toxicity, affecting multiple organs.
- Reactivity: Dichloroarsines react with water and moisture to produce hydrochloric acid and the corresponding arsenous acid, both of which are corrosive and toxic.

Experimental Protocols (Generalized)

As no specific experimental data for dichlorohexylarsine is available, the following are generalized protocols for assessing the toxicity of a potent vesicant and organoarsenical compound. All work must be conducted in a specialized facility equipped for handling highly toxic chemicals.

Acute Dermal Toxicity (OECD 402 Guideline, adapted)

This protocol is designed to assess the irritant, corrosive, and systemic effects of a substance applied to the skin.



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Caption: Workflow for an acute dermal toxicity study.

- **Test Animals:** Healthy young adult albino rabbits are typically used.
- **Dose Levels:** A range of doses is selected based on preliminary range-finding studies.
- **Procedure:** The substance is applied to a small area of clipped skin and covered with a porous gauze dressing.
- **Observations:** Animals are observed for signs of toxicity and skin reactions at regular intervals for at least 14 days.
- **Endpoints:** The primary endpoints are skin irritation, corrosion, and mortality. The dermal LD50 is calculated.

Acute Inhalation Toxicity (OECD 403 Guideline, adapted)

This protocol assesses the toxicity of a substance when inhaled.

- **Test Animals:** Typically, young adult rats of a single strain are used.
- **Exposure System:** A dynamic inhalation exposure chamber that can generate and maintain a constant concentration of the test substance vapor is required.
- **Procedure:** Animals are exposed to a specific concentration for a defined period (e.g., 4 hours).
- **Observations:** Animals are monitored during and after exposure for signs of toxicity.
- **Endpoints:** The primary endpoint is mortality. The LC50 is determined.

Safety Precautions

Due to its presumed high toxicity, all work with dichlorohexylarsine must be conducted under strict safety protocols:

- **Engineering Controls:** Work should be performed in a certified chemical fume hood or glove box.

- Personal Protective Equipment (PPE): Full chemical-resistant clothing, including gloves, apron, and face shield, is required. Respiratory protection with a cartridge appropriate for organic arsenicals should be used.
- Decontamination: A solution of sodium hypochlorite (bleach) can be used for decontamination of surfaces.
- First Aid: In case of exposure, immediately remove contaminated clothing and flush the affected area with copious amounts of water. Seek immediate medical attention.

Conclusion

While specific toxicological data for dichlorohexylarsine is lacking, its chemical structure strongly suggests that it is a highly toxic compound with potent vesicant properties. It should be handled with extreme caution, and all safety protocols for working with highly hazardous materials should be strictly followed. Further research is needed to fully characterize the toxicological profile of this compound.

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References

- 1. Ethyldichloroarsine | C₂H₅AsCl₂ | CID 11711 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Dichlorohexylarsine: A Technical Toxicological Profile and Hazard Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15347398#toxicological-profile-and-hazards-of-dichlorohexylarsine]

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